

An In-depth Technical Guide to the Physical and Chemical Properties of Averantin

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Compound of Interest

Compound Name: Averantin

Cat. No.: B1666156

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Introduction

Averantin is a polyhydroxyanthraquinone, a class of organic compounds characterized by their anthraquinone core structure with multiple hydroxyl group substitutions. It is a known mycotoxin and a crucial intermediate in the biosynthetic pathway of aflatoxin B1, one of the most potent naturally occurring carcinogens.^{[1][2][3]} Produced by certain species of *Aspergillus*, such as *Aspergillus parasiticus* and *Aspergillus versicolor*, **averantin**'s role as a precursor makes it a significant subject of study in toxicology, mycology, and biochemistry.^{[4][5]} Understanding its physical and chemical properties is fundamental for researchers working on aflatoxin mitigation strategies, as well as for those exploring the potential biological activities of anthraquinone derivatives. This guide provides a comprehensive overview of the known physical and chemical characteristics of **averantin**, detailed experimental protocols for its analysis, and a visualization of its place in the aflatoxin biosynthetic pathway.

Physical Properties of Averantin

The physical properties of **averantin** have been characterized through various analytical techniques. These properties are essential for its isolation, purification, and identification.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ O ₇	
Molecular Weight	372.4 g/mol	
Appearance	Solid	
Melting Point	232°C	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Ethyl Acetate	
Storage Conditions	-20°C, protect from light, store under desiccating conditions	

Chemical and Spectroscopic Properties of Averantin

The chemical identity of **averantin** is confirmed through various spectroscopic methods that provide insight into its molecular structure and functional groups.

Property	Data	Source
IUPAC Name	1,3,6,8-tetrahydroxy-2-[(1S)-1-hydroxyhexyl]anthracene-9,10-dione	
CAS Number	5803-62-3	
UV-Vis Absorption Maxima (in Ethanol)	222 nm ($\epsilon = 26,784$), 262 nm ($\epsilon = 15,810$), 298 nm ($\epsilon = 20,386$), 315 nm ($\epsilon = 22,022$), 453 nm ($\epsilon = 6,658$)	
Mass Spectrometry (MS)	Molecular ion (M^+) at m/e 372, with a significant peak at m/e 354 indicating loss of a water molecule.	
Nuclear Magnetic Resonance (1H NMR) in D_2O -NaOD (δ , ppm)	1.00 ($-CH_3$), 1.40 ($-(CH_2)_3-$), 1.90 ($-CH_2-$), 6.15 (H7), 6.80 (H5), 6.82 (H4)	

Experimental Protocols

Isolation and Purification of Averantin from *Aspergillus parasiticus*

This protocol is based on methods developed for isolating aflatoxin precursors from fungal cultures.

- Fungal Culture:** A mutant strain of *Aspergillus parasiticus* blocked in the aflatoxin pathway, leading to the accumulation of **averantin**, is cultured in a suitable medium such as YES (Yeast Extract Sucrose) broth. The culture is incubated at 28-30°C in static conditions for several days.
- Extraction:** The fungal mycelia are harvested by filtration and dried. The dried mycelia are then extracted with a solvent in which **averantin** is soluble, such as ethyl acetate. The extraction is typically performed multiple times to ensure a high yield.

- **Purification:** The crude extract is concentrated under reduced pressure. The resulting residue can be purified using column chromatography on silica gel. The column is eluted with a solvent system, for example, a gradient of chloroform and methanol, to separate **averantin** from other metabolites.
- **Crystallization:** The purified **averantin** fraction is concentrated, and the solid is recrystallized from a suitable solvent to obtain pure crystals.

Spectroscopic Analysis

UV-Vis spectroscopy is used to determine the absorption spectrum of **averantin**, which is characteristic of its chemical structure.

- **Sample Preparation:** A solution of purified **averantin** is prepared in a UV-transparent solvent, such as ethanol, at a known concentration.
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used. The instrument is first calibrated with a blank solution (the solvent used to dissolve the **averantin**).
- **Data Acquisition:** The absorbance of the **averantin** solution is measured over a wavelength range of typically 200-600 nm. The wavelengths of maximum absorbance (λ_{max}) are recorded.

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the **averantin** molecule.

- **Sample Preparation:** A small amount of purified **averantin** is dissolved in a deuterated solvent, such as deuterated dimethyl sulfoxide (DMSO- d_6) or a D_2O -NaOD solution, containing a reference standard like tetramethylsilane (TMS).
- **Instrumentation:** A high-field NMR spectrometer is used to acquire the proton (^1H) and carbon-13 (^{13}C) NMR spectra.
- **Data Acquisition and Analysis:** The chemical shifts (δ), coupling constants (J), and integration of the signals are analyzed to elucidate the structure of the molecule.

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **averantin**.

- **Sample Introduction:** The purified **averantin** sample is introduced into the mass spectrometer, often via direct infusion or coupled with a chromatographic system like HPLC.
- **Ionization:** An appropriate ionization technique, such as electron ionization (EI) or electrospray ionization (ESI), is used to generate charged molecules.
- **Mass Analysis:** The mass-to-charge ratio (m/z) of the ions is measured by the mass analyzer. The molecular ion peak confirms the molecular weight of **averantin**.

Aflatoxin B1 Biosynthesis Pathway

Averantin is a key intermediate in the complex biosynthetic pathway of aflatoxin B1. The pathway involves a series of enzymatic conversions starting from acetate units. The simplified sequence of key intermediates is shown below.

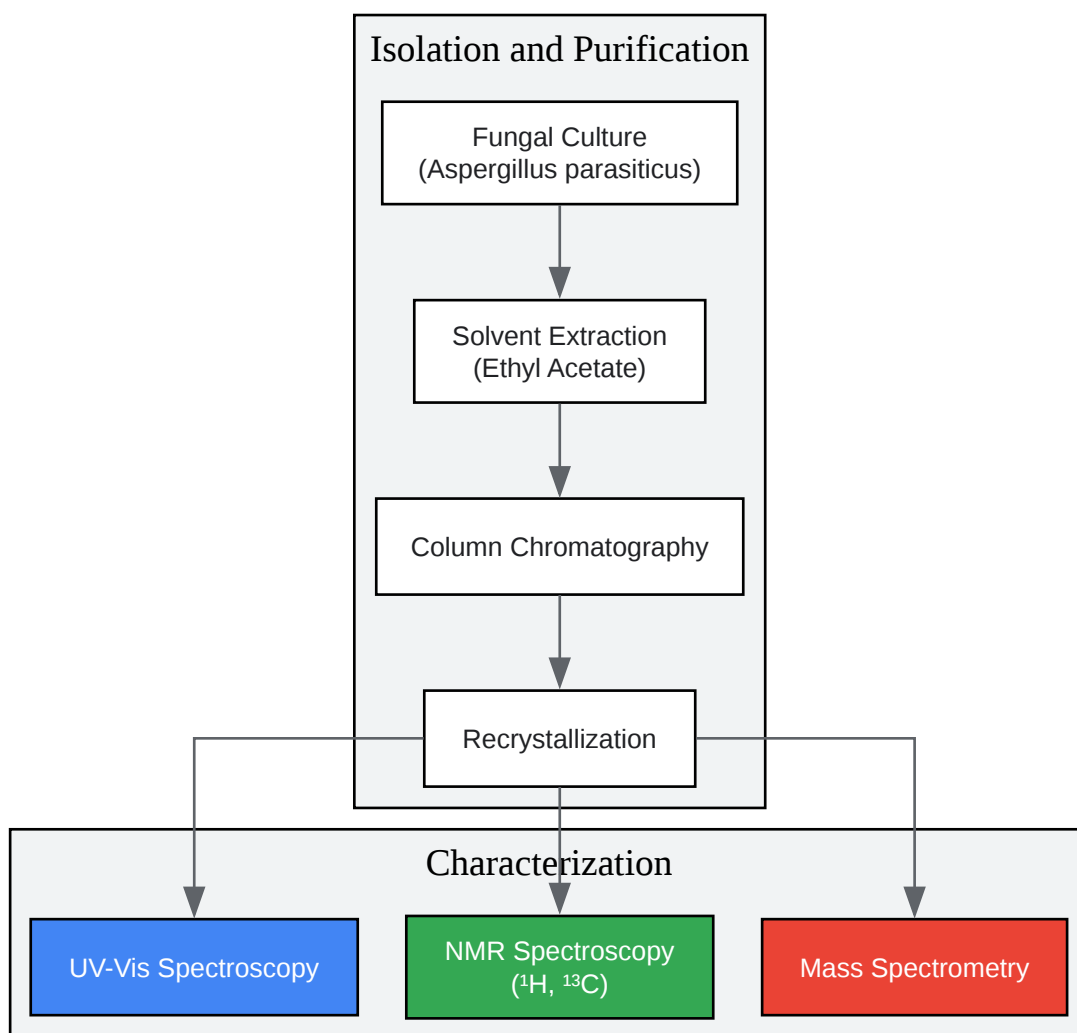


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Caption: Simplified biosynthetic pathway of Aflatoxin B1 highlighting **Averantin**'s position.

Experimental Workflow for Averantin Analysis

The general workflow for the isolation, purification, and characterization of **averantin** involves a series of sequential experimental procedures.



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Caption: General experimental workflow for the analysis of **Averantin**.

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